

Technical Support Center: Optimizing Glyphosine Efficacy in Field Applications

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Compound of Interest

Compound Name: Glyphosine

Cat. No.: B166191

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Glyphosine** as a sugarcane ripener. The information is designed to help address common issues encountered during field experiments and ensure optimal efficacy.

Troubleshooting Guide

Problem: Poor or inconsistent increase in sucrose levels after **Glyphosine** application.

This guide will walk you through a series of questions to identify potential causes for suboptimal **Glyphosine** performance.

Is the sugarcane variety responsive to **Glyphosine**?

Not all sugarcane varieties respond equally to **Glyphosine**. Some are highly responsive, while others show little to no increase in sucrose content.^{[1][2][3]}

- Action: Consult the variety response table below to verify the expected responsiveness of your sugarcane cultivar. If you are using a variety known to be poorly responsive, consider alternative ripening agents or methods.

Was the application timing optimal?

The interval between **Glyphosine** application and harvest is a critical factor for success.^{[1][4][5]}

- Action: Review your experimental timeline. The recommended treatment-to-harvest interval is generally between 35 and 49 days.[\[1\]](#) Harvesting too early will not allow for maximum sucrose accumulation, while harvesting too late can lead to yield loss in the current and subsequent crops.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Were environmental conditions favorable during and after application?

Environmental factors can significantly impact **Glyphosine** absorption and translocation within the plant.

- Rainfall: Rainfall shortly after application can wash the product off the leaves, reducing its effectiveness. A rain-free period of at least six hours is recommended after application.[\[1\]](#)
 - Action: Check weather data for your experiment dates. If rain occurred within six hours of spraying, this is a likely cause of poor efficacy. In situations where rainfall is likely, the addition of a compatible nonionic surfactant (0.25% by volume) may improve rain-fastness.[\[1\]](#)
- Temperature: Optimal plant growth conditions generally lead to the best herbicide performance. Extreme temperatures can cause plant stress and reduce **Glyphosine** uptake.[\[6\]](#)
 - Action: Evaluate the temperature conditions during your application period. Applications made between 9 a.m. and 6 p.m. tend to maximize glyphosate activity.[\[6\]](#)
- Plant Stress: **Glyphosine** is most effective on actively growing plants.[\[7\]](#) Sugarcane under stress from drought or disease may not respond well to treatment.[\[7\]](#)
 - Action: Assess the overall health of the sugarcane crop at the time of application. Avoid applying **Glyphosine** to stressed plants.

Was the application technique appropriate?

Proper application ensures that an adequate amount of **Glyphosine** reaches the target plant tissue.

- Spray Drift: Wind can carry spray droplets away from the target area, resulting in a lower effective dose and potential damage to non-target plants.[1][2]
 - Action: Apply **Glyphosine** when wind speeds are between 3 and 10 mph.[1][8] The use of drift-control agents can also help mitigate this issue.[1][4][5]
- Lodged Cane: For best results, **Glyphosine** should be applied to erect sugarcane. If the cane has recently lodged, it is best to allow 7 to 10 days for it to straighten before application.[1][4][5]
 - Action: Review field notes on the condition of the cane at the time of application.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Glyphosine** as a sugarcane ripener?

Glyphosine acts as a plant growth regulator by inhibiting the enzyme 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS).[9][10] This enzyme is crucial for the shikimate pathway, which is responsible for the production of aromatic amino acids essential for protein synthesis and plant growth.[9][10] By inhibiting this pathway, **Glyphosine** slows down vegetative growth, causing the plant to divert more of its energy towards the storage of sucrose in the stalks.[9][11]

Q2: Can **Glyphosine** be used on all sugarcane crops?

No, the use of **Glyphosine** as a ripener is typically restricted to stubble (ratoon) crops and is not recommended for plant cane or seed cane.[1][4][5]

Q3: What is the recommended application rate for **Glyphosine**?

Application rates can vary, and it is crucial to always follow the product label. For example, a recommended application rate for Roundup PowerMAX 3 (a glyphosate product) is 5.0 ounces per acre, with a range of 5.0 to 7.0 ounces per acre for higher tonnage cane.[1] Higher rates will not substitute for the recommended treatment-to-harvest interval.[1]

Q4: Will **Glyphosine** application affect the regrowth of the subsequent stubble crop?

Glyphosine application may delay shoot emergence after harvest and in the following spring.
[1][2] In some cases, spring shoots may appear bleached and stunted, but the sugarcane will typically recover as the weather warms.[1][2] To minimize negative impacts on the next crop, it is important to adhere to recommended application rates and treatment-to-harvest intervals, and to remove harvest residue in a timely manner.[1][2][4][5]

Q5: Should I add a surfactant to my **Glyphosine** spray solution?

Under normal conditions, many glyphosate formulations contain sufficient surfactants. However, if rainfall is likely within six hours of application, adding a compatible nonionic surfactant (0.25% by volume) can improve rain-fastness.[1]

Data Presentation

Table 1: Sugarcane Variety Response to **Glyphosine** Ripener

Response Level	Sugarcane Varieties
Highly Responsive	HoCP 96-540, L 99-226, L 01-299, HoCP 04-838, L 12-201, Ho 12-615, HoCP 14-885, HoCP 15-508
Moderately Responsive	HoCP 00-950, L 01-283, Ho 07-613, HoCP 09-804, L 11-183, Ho 13-739, L 14-267, L 15-306
Sensitive (Use Lower Rates)	HoCP 09-804, Ho 12-615, L 14-267

Source: Adapted from LSU AgCenter Sugarcane Ripener Recommendations for 2025.[1] Note that some varieties may appear in more than one category due to varying data sources and conditions. Varieties listed as "Sensitive" are particularly susceptible to negative impacts on regrowth, and lower application rates are advised.[1]

Table 2: Effect of Treatment-to-Harvest Interval on **Glyphosine** Efficacy

Treatment-to-Harvest Interval	Expected Outcome
< 35 days	Sub-optimal increase in recoverable sugar. [1] [4]
35 - 49 days	Recommended interval for maximizing recoverable sugar. [1]
> 49 days	Potential for reduced cane yield in the current crop and injury to the subsequent stubble crop. [1] [4] [5]

Experimental Protocols

Protocol 1: Field Evaluation of **Glyphosine** Efficacy

Objective: To determine the effect of **Glyphosine** on the sucrose content of a specific sugarcane variety under field conditions.

Materials:

- **Glyphosine** formulation
- Calibrated sprayer (hand-held or tractor-mounted)
- Personal Protective Equipment (PPE)
- Flagging tape or stakes for plot marking
- Hand refractometer for Brix measurement
- Sample collection tools (machetes, collection bags)
- Laboratory equipment for sucrose analysis (e.g., polarimeter)

Methodology:

- Experimental Design:
 - Select a uniform area of a sugarcane field with the desired variety.

- Establish a randomized complete block design with a minimum of three replications.[12][13][14]
- Each block should contain plots for each treatment (e.g., untreated control, different **Glyphosine** application rates).
- Plot size should be adequate for representative sampling (e.g., 6 ft x 50 ft).[12]
- Application:
 - Calibrate the sprayer to deliver the desired volume of spray solution per unit area.
 - Apply **Glyphosine** at the specified rates to the designated plots. Ensure uniform coverage of the sugarcane foliage.
 - Record the date, time, and environmental conditions (temperature, wind speed, relative humidity) during application.
- Sampling:
 - Collect sugarcane stalk samples at predetermined intervals after application (e.g., 28, 35, 42, and 49 days).[12]
 - From the center of each plot, randomly select a pre-determined number of stalks (e.g., 10).
 - Cut the stalks at ground level, remove the leaves and tops.
- Data Collection:
 - Measure and record the weight and length of the sampled stalks.
 - Extract the juice from the stalks using a roller mill.
 - Measure the Brix of the juice using a hand refractometer.
 - Analyze the juice for sucrose content using a polarimeter to determine Pol.
 - Calculate the theoretical recoverable sugar (TRS).

- Statistical Analysis:
 - Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the significance of the treatment effects on sucrose content and other measured parameters.

Protocol 2: Laboratory Analysis of Sucrose Content

Objective: To quantify the sucrose content in sugarcane juice samples.

Materials:

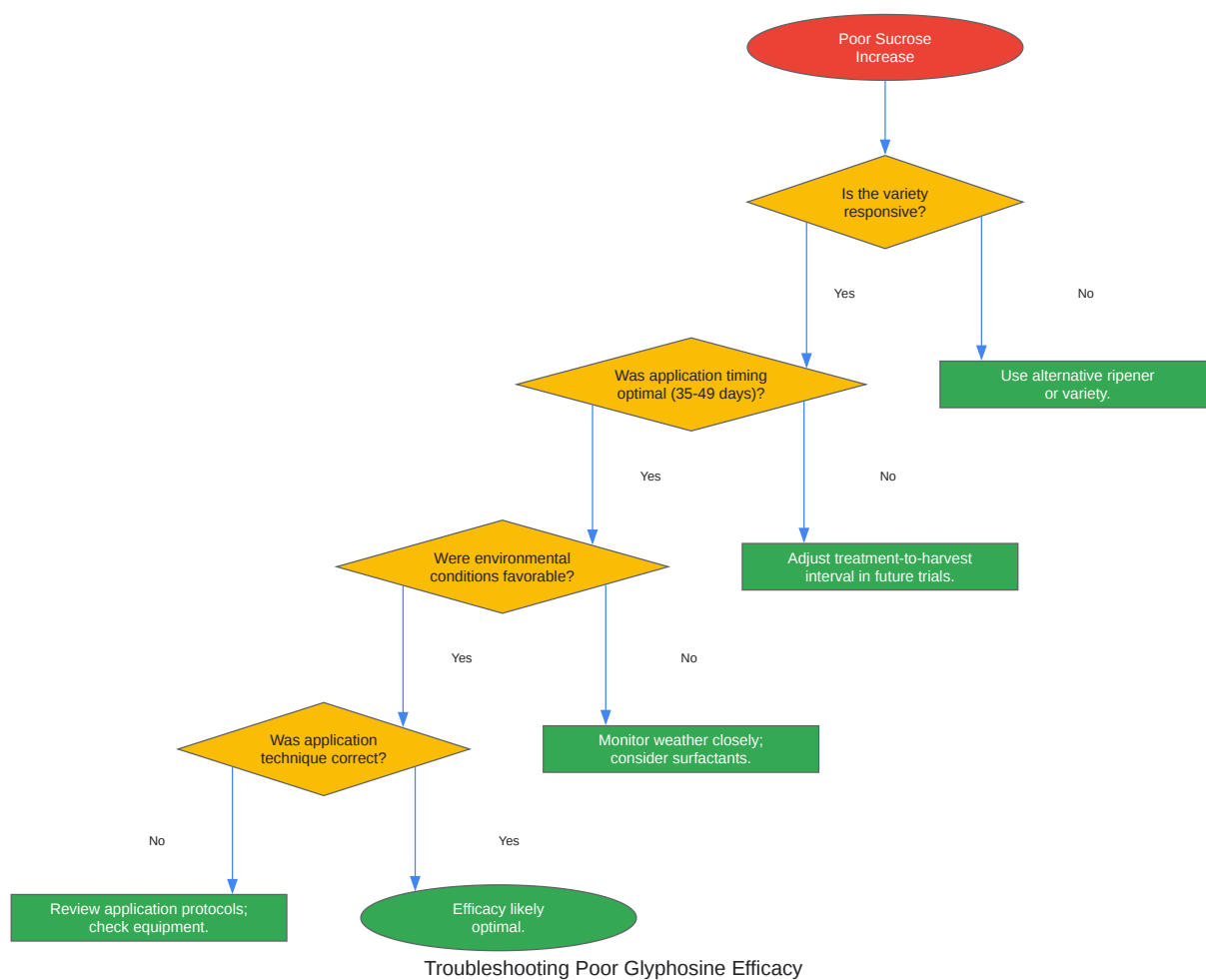
- Sugarcane juice samples
- Refractometer
- Polarimeter (saccharimeter)
- Lead subacetate solution (clarifying agent)
- Filtration apparatus (funnels, filter paper)
- Volumetric flasks and pipettes

Methodology:

- Brix Determination:
 - Calibrate the refractometer with distilled water.
 - Place a few drops of the sugarcane juice onto the prism of the refractometer.
 - Record the Brix reading, which represents the percentage of total soluble solids.[\[15\]](#)
- Clarification:
 - In a volumetric flask, mix a known volume of sugarcane juice with a specific amount of lead subacetate solution to precipitate impurities.
 - Bring the solution to the final volume with distilled water and mix thoroughly.

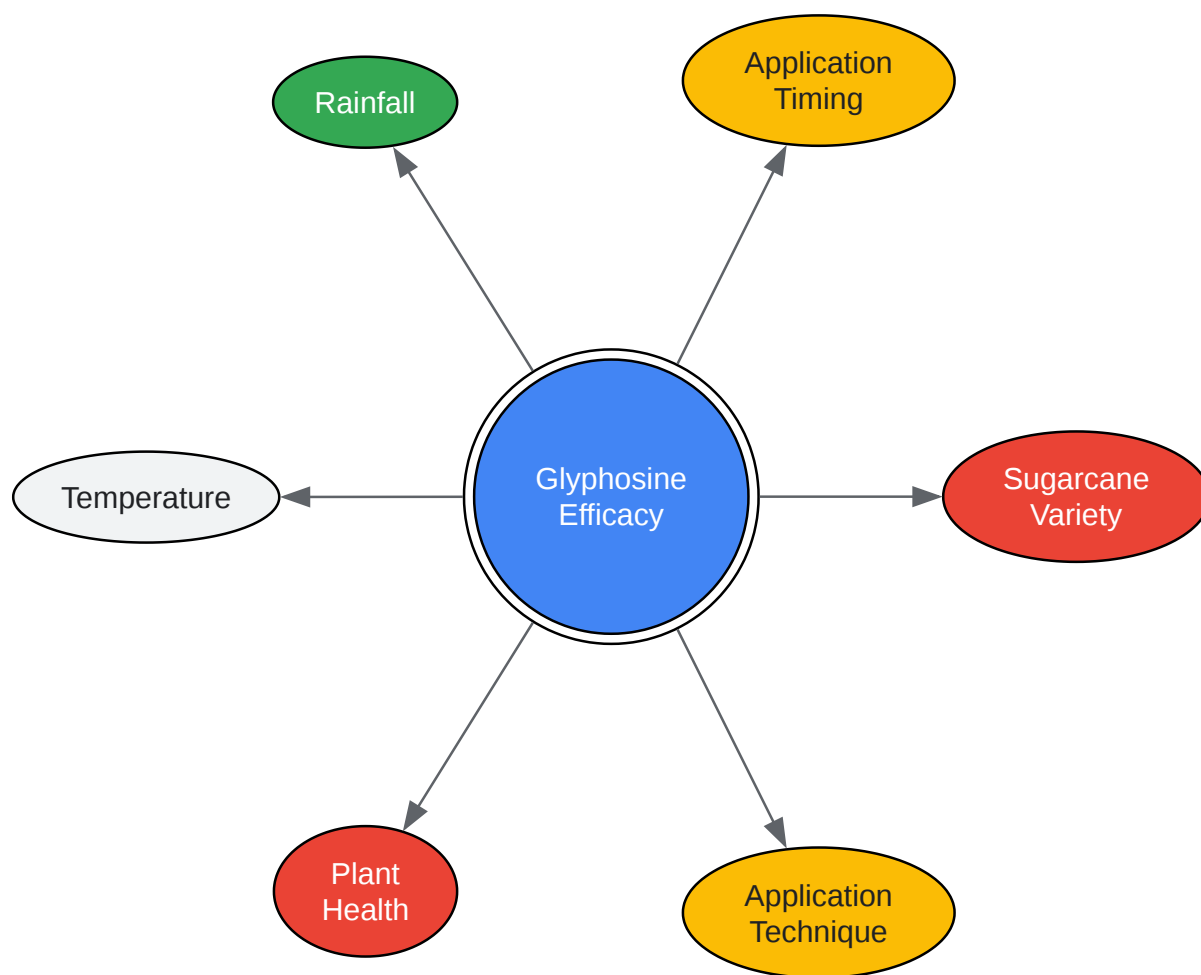
- Filtration:
 - Filter the clarified solution through filter paper to remove the precipitate.
- Polarimetry:
 - Fill a polarimeter tube with the clear filtrate.
 - Place the tube in the polarimeter and record the optical rotation (Pol reading).
- Calculation of Sucrose Content:
 - Use standard formulas and conversion tables to calculate the percentage of sucrose in the juice based on the Brix and Pol readings.

Visualizations



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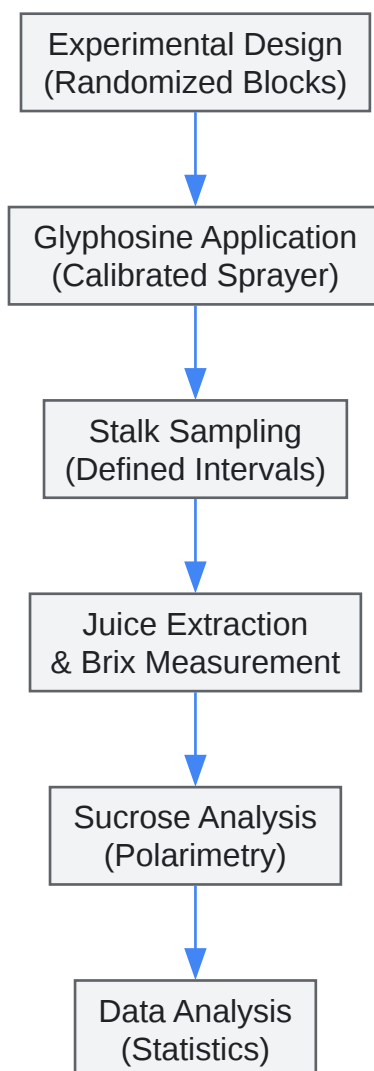
Caption: Troubleshooting workflow for diagnosing poor **Glyphosine** efficacy.



Factors Affecting Glyphosine Efficacy

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Caption: Interrelated factors influencing the field efficacy of **Glyphosine**.



Experimental Workflow for Efficacy Testing

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Caption: A generalized workflow for conducting **Glyphosine** efficacy experiments.

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